

Application Notes and Protocols: Preparation of EN460 Stock Solution with DMSO

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Compound of Interest

Compound Name: EN460

Cat. No.: B1671232

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of **EN460**, a selective inhibitor of Endoplasmic Reticulum Oxidation 1 (ERO1). **EN460** is a cell-permeable small molecule that targets the reduced, active form of ERO1 α , preventing its reoxidation and thereby impacting cellular redox homeostasis and the unfolded protein response.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for reproducible experimental results in cell-based assays and other research applications.

Introduction to EN460

EN460 is a potent and selective inhibitor of ERO1, a key enzyme in oxidative protein folding within the endoplasmic reticulum. It exhibits an IC₅₀ of approximately 1.9 μ M.^{[1][3][4]} By inhibiting ERO1 α , **EN460** can induce ER stress and has been shown to protect cells from certain types of ferroptosis.^{[2][5]} Its mechanism involves interaction with cysteine residues in the active site of the reduced form of ERO1 α .^{[3][4]} Given its role in modulating cellular stress responses, **EN460** is a valuable tool for studying ER biology and its implications in various diseases, including cancer.

Quantitative Data Summary

The following table summarizes the key quantitative data for **EN460**.

Parameter	Value	Source(s)
Molecular Weight	460.78 g/mol	Vendor Data Sheets
IC ₅₀ (ERO1α)	1.9 μM	[1] [3] [4]
Solubility in DMSO	≥ 17 mg/mL (36.89 mM) to 50 mg/mL	[2] [6]
Appearance	Red solid	[6]

Experimental Protocols

Materials

- **EN460** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM EN460 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions in cell culture media or assay buffers.

- **Pre-handling Preparation:** Before opening, gently tap the vial of **EN460** powder to ensure all the solid has settled at the bottom. This is especially important as the powder can adhere to the cap during shipping.

- Calculating the Required Mass: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 460.78 \text{ g/mol} = 4.6078 \text{ mg}$
- Weighing the Compound: Carefully weigh out the calculated amount of **EN460** powder. For small quantities, it is advisable to weigh a slightly larger amount (e.g., 5 mg) and adjust the volume of DMSO accordingly to achieve the desired concentration.
- Dissolution in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **EN460** powder. It is recommended to use fresh DMSO to avoid moisture contamination, which can affect solubility and compound stability.
 - For example, to prepare a 10 mM solution from 4.61 mg of **EN460**, add 1 mL of DMSO.
- Ensuring Complete Solubilization:
 - Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. The solution should be clear.
 - If dissolution is slow, gentle warming in a water bath (not exceeding 50°C) or brief sonication can be used to aid solubilization.^[7]
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^{[2][7]}
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

Storage and Stability of EN460 Solutions

Proper storage is crucial to maintain the activity of the **EN460** stock solution.

Storage Condition	Powder	In DMSO
-80°C	1 year[2] to 2 years[1]	
-20°C	3 years[2]	1 month[2] to 1 year[1]
+4°C	2 years	Not Recommended

Note: Always refer to the manufacturer's specific recommendations for storage.

Preparation of Working Solutions

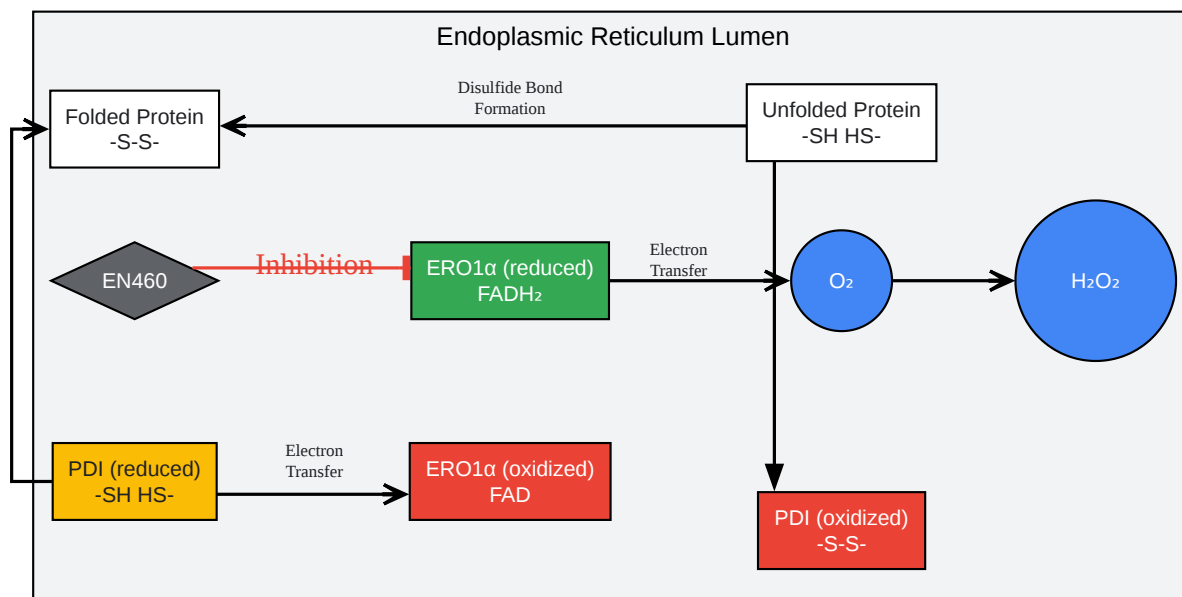
When preparing working solutions for cell-based assays, it is important to minimize the final concentration of DMSO to avoid cellular toxicity, typically keeping it below 0.5%. [8]

- Perform serial dilutions of the concentrated DMSO stock solution in DMSO first to achieve an intermediate concentration.
- Slowly add the final diluted DMSO sample to your aqueous buffer or cell culture medium while mixing to prevent precipitation. [7]
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Diagrams

EN460 Mechanism of Action

The following diagram illustrates the inhibitory effect of **EN460** on the ERO1 α -PDI oxidative folding pathway.

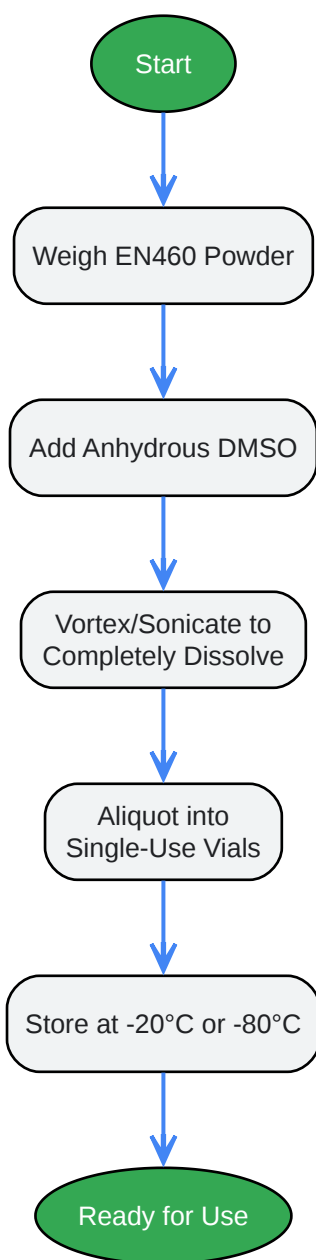


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Caption: **EN460** inhibits the reoxidation of reduced ERO1α.

Stock Solution Preparation Workflow

This diagram outlines the workflow for preparing an **EN460** stock solution.



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Caption: Workflow for preparing **EN460** stock solution.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of EN460 Stock Solution with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671232#preparing-en460-stock-solution-with-dmsol]

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